

Best practices for long-term storage of recombinant progranulin

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Compound of Interest

Compound Name: *Granulatin*
CAS No.: 69306-81-6
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Technical Support Center: Recombinant Progranulin

This guide provides best practices, frequently asked questions, and troubleshooting advice for the long-term storage and handling of recombinant progranulin (PGRN) to ensure its stability and functionality in your research.

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized recombinant progranulin upon receipt?

Lyophilized progranulin is stable at room temperature for short periods, such as during shipping.^[1] However, for long-term storage, it should be stored desiccated at -20°C to -80°C.^{[1][2][3]} Under these conditions, it can be stable for up to one year from the date of receipt.^{[2][3]}

Q2: What is the recommended procedure for reconstituting lyophilized progranulin?

Proper reconstitution is critical for maintaining the protein's activity.

- Centrifuge: Briefly spin the vial before opening to ensure the lyophilized powder is at the bottom.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Solvent: Reconstitute using sterile, high-purity water (18 MΩ-cm) or sterile phosphate-buffered saline (PBS).[\[1\]](#)[\[2\]](#)
- Concentration: It is recommended to reconstitute to a concentration of at least 100 µg/mL (0.1 mg/mL).[\[1\]](#)[\[2\]](#)[\[3\]](#) Some suppliers recommend a range of 0.1-0.5 mg/mL.[\[2\]](#)[\[3\]](#) Reconstituting at a higher concentration can improve stability.
- Mixing: Mix gently by pipetting or swirling. Avoid vigorous vortexing or shaking, as this can cause aggregation and denaturation.[\[2\]](#)[\[3\]](#)

Q3: What are the optimal storage conditions for reconstituted progranulin?

Storage conditions depend on the intended duration of storage. It is crucial to aliquot the reconstituted protein into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Storage Type	Temperature	Duration	Recommendations
Lyophilized	-20°C to -80°C	Up to 1 year	Store desiccated. [1] [2] [3]
Reconstituted (Short-Term)	2°C to 8°C (4°C)	Up to 1 week	Store under sterile conditions. [1] [2] [3]
Reconstituted (Long-Term)	-20°C to -70°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. [3] Use a manual defrost freezer. Addition of a carrier protein is highly recommended. [1] [2] [6]

Q4: Why is it critical to avoid repeated freeze-thaw cycles?

Each freeze-thaw cycle can damage the protein structure through the formation of ice crystals and cryoconcentration effects, leading to aggregation and loss of biological activity.[1][7] For long-term use, it is best practice to aliquot the reconstituted progranulin into volumes appropriate for single experiments.[2][3][5] While progranulin in biological matrices like serum has shown stability for up to nine freeze-thaw cycles, this resilience may not apply to purified recombinant protein in a simple buffer.[8]

Q5: Should I use a carrier protein for long-term storage?

Yes, for long-term storage of reconstituted progranulin, especially at dilute concentrations, adding a carrier protein is highly recommended.[1][6]

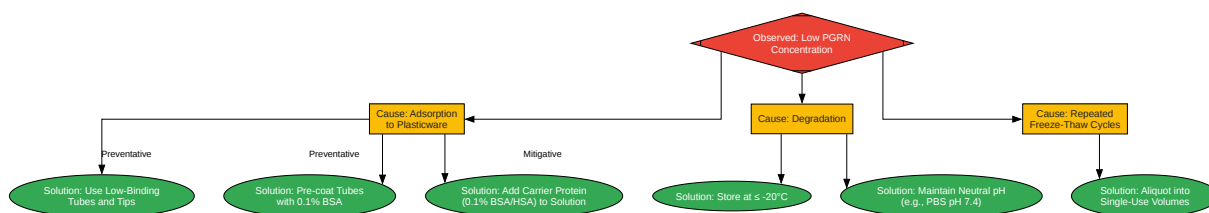
- What to use: Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) at a final concentration of 0.1% is standard.[1][2][6]
- Why: Carrier proteins enhance stability, increase shelf-life, and prevent the protein from adsorbing to the surface of storage vials.
- Caution: Do not use carrier proteins if their presence could interfere with your downstream application (e.g., certain functional assays where the carrier itself might be a substrate).[9]

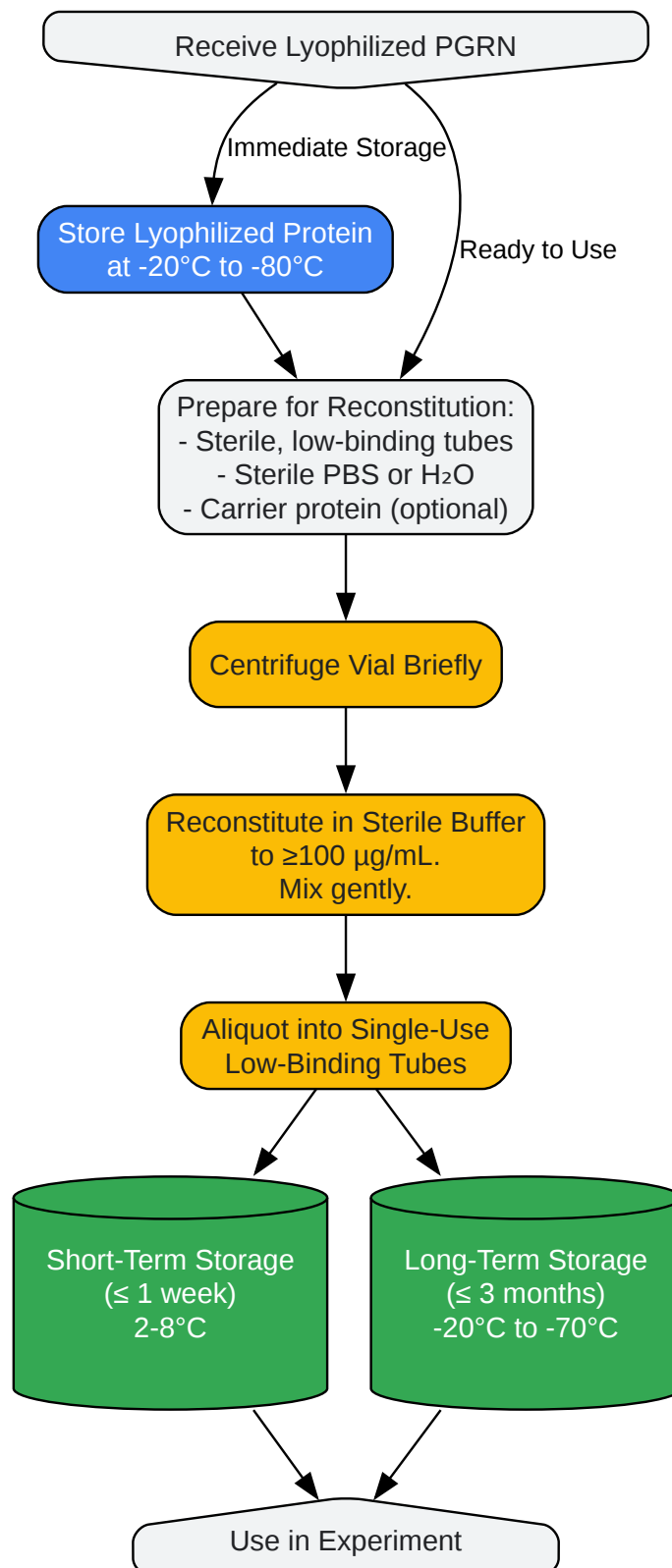
Troubleshooting Guide

Problem: My progranulin concentration is significantly lower than expected after reconstitution and storage.

This is a common issue often caused by protein adsorption to plastic labware.[9][10]

Recombinant progranulin readily binds to the surface of standard polypropylene tubes, which can result in a loss of 25-35% of the protein from the solution, even after a short incubation.[9][10]





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